

Authoritative Guide: Proper Disposal Procedures for NVS-PAK1-C

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Compound of Interest

Compound Name: Nvs pak1 C

Cat. No.: B10788250

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Part 1: Executive Safety Directive

NVS-PAK1-C (CAS: 2250019-95-3) is the designated negative control probe for the allosteric PAK1 inhibitor NVS-PAK1-1.^[1] While it exhibits significantly reduced affinity for the PAK1 kinase domain compared to the active compound, it must be treated as a hazardous chemical waste.

Critical Operational Rule: Do not assume "negative control" implies "non-toxic." Due to its structural similarity to potent benzodiazepine-based kinase inhibitors and the lack of comprehensive in vivo toxicological data, NVS-PAK1-C must be handled with the same Biosafety Level (BSL) and chemical hygiene rigor as the active inhibitor.^[1]

Immediate "Do Not" Checklist

- DO NOT dispose of NVS-PAK1-C stocks down the sink drain.^[1]
- DO NOT mix with oxidizers or strong acids in waste carboys.^[1]
- DO NOT dispose of empty vials in regular trash; they are "P-listed" equivalent trace waste.^[1]

Part 2: Technical & Hazard Profile

Effective disposal requires understanding the physicochemical properties of the compound. NVS-PAK1-C is a hydrophobic small molecule, typically solvated in DMSO or Ethanol.[1]

Table 1: Physicochemical Properties Relevant to Disposal

Property	Data	Operational Implication
Chemical Name	NVS-PAK1-C	Labeling requirement for waste tags.
Molecular Weight	465.91 g/mol	Heavy molecule; non-volatile.
Solubility	DMSO (~45 mg/mL), Ethanol (~9 mg/mL)	Water insoluble. Do not use water for primary spill cleanup. [1] Use Ethanol or DMSO.[1]
Physical State	Solid (White to beige powder)	Dust hazard if not reconstituted.[1]
Hazard Class	Irritant / Potentially Toxic	Treat as GHS Category 3/4 (Acute Tox).[1]
RCRA Status	Non-specific (Characteristic Waste)	Dispose as Hazardous Chemical Waste (Ignitable if in solvent).[1]

Part 3: Disposal Protocols

Waste Stream Segregation

The most common compliance failure in laboratories is improper segregation. NVS-PAK1-C waste must be separated based on its physical state and solvent carrier.[1][2]

DOT Diagram 1: Waste Segregation Decision Tree



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Figure 1: Decision matrix for segregating NVS-PAK1-C waste streams to ensure compliance with EHS incineration protocols.[1]

Protocol A: Solid Waste (Consumables & Vials)

Scope: Pipette tips, weighing boats, gloves, and empty product vials.

- Containment: Collect all solids in a dedicated, clear hazardous waste bag (4-6 mil thickness).
- Trace Residue: Empty vials of NVS-PAK1-C are considered "acute hazardous waste" by best practice (P-listed equivalent).[1] Do not rinse vials into the sink. Cap them and place them in the solid waste bag.
- Labeling: Affix a hazardous waste tag.
 - Constituents: "Debris contaminated with NVS-PAK1-C (Benzodiazepine derivative)."[1]
 - Hazard Checkbox: Toxic.[1]

Protocol B: Liquid Waste (Stock Solutions)

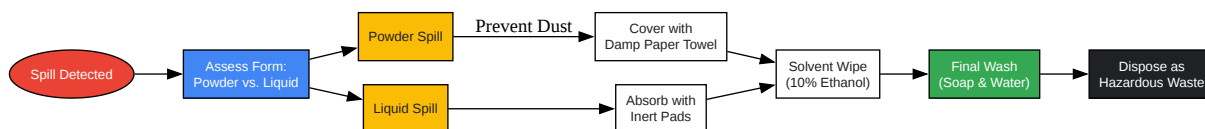
Scope: Expired DMSO stock solutions or high-concentration aliquots.[1]

- Solvent Compatibility: Ensure the waste carboy is rated for organic solvents (HDPE or Glass).[1]
- Transfer: Pour the stock solution into the "Organic Solvents" waste stream.
- Rinsing: Rinse the source vial with ethanol twice, pouring the rinsate into the same organic waste carboy.
- Precipitation Warning: If mixing with aqueous waste, NVS-PAK1-C may precipitate.[1] It is safer to keep it in the high-BTU (organic) waste stream intended for fuel blending/incineration.[1]

Part 4: Spill Response & Decontamination[1][2][3]

Accidental spills of NVS-PAK1-C powder or high-concentration stocks require immediate, methodical containment to prevent laboratory contamination.[1]

DOT Diagram 2: Spill Response Workflow



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Figure 2: Step-by-step workflow for containing and cleaning NVS-PAK1-C spills.

Decontamination Procedure[1][2][3][7]

- PPE: Double nitrile gloves, lab coat, and safety glasses.
- Solvent Selection: Because NVS-PAK1-C is hydrophobic, water alone will not clean the surface effectively. Use 10-20% Ethanol or Isopropanol for the initial wipe.[1]
- Technique: Wipe from the outside of the spill toward the center to prevent spreading.
- Verification: If available, use a UV lamp (if the compound or its carrier is fluorescent, though NVS-PAK1-C is not strongly fluorescent, this is general practice for some kinase inhibitors) or simply repeat the solvent wipe twice to ensure removal.[1]

Part 5: Regulatory & Compliance Context[1][2][3][6]

While NVS-PAK1-C is a research tool, it falls under the "Performance-Based" compliance umbrella.

- EPA/RCRA (USA): If discarded unused, it may meet the definition of a characteristic hazardous waste (Ignitable D001 if in DMSO).[1]
- OSHA: Comply with the Hazard Communication Standard (29 CFR 1910.1200).[1] Ensure the SDS is accessible.
- SGC (Structural Genomics Consortium) Guidelines: As a probe generated via SGC partnerships, best practices dictate it be handled with the same care as the active probe to maintain the integrity of the "chemical probe" standard.

References

- Structural Genomics Consortium (SGC). NVS-PAK1-1: A Chemical Probe for PAK1. (Includes data on NVS-PAK1-C negative control). [[Link](#)]
- National Institutes of Health (NIH). Waste Disposal Guide: Chemical Waste Segregation. [[Link](#)][1][3]

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